

An In-depth Technical Guide to 3-Bromo-4-chlorothiophene

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Compound of Interest

Compound Name: 3-Bromo-4-chlorothiophene

CAS No.: 36155-88-1

Cat. No.: B1280093

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Abstract

This guide provides a comprehensive technical overview of **3-Bromo-4-chlorothiophene**, a halogenated heterocyclic compound of significant interest in organic synthesis. Its unique substitution pattern makes it a valuable building block for the development of novel pharmaceutical agents and advanced materials. This document details its core physicochemical properties, provides validated protocols for its synthesis and purification, explores its chemical reactivity, and discusses its applications, with a focus on providing actionable insights for researchers and development professionals.

Molecular Identity and Physicochemical Profile

3-Bromo-4-chlorothiophene is a disubstituted thiophene ring, a five-membered aromatic heterocycle containing a sulfur atom. The strategic placement of a bromine and a chlorine atom at the 3 and 4 positions, respectively, imparts distinct reactivity and properties to the molecule.

Key Identifiers and Properties:

Property	Value	Source(s)
IUPAC Name	3-bromo-4-chlorothiophene	[1]
CAS Number	36155-88-1	[1][2]
Molecular Formula	C ₄ H ₂ BrClS	[1][2]
Molecular Weight	197.48 g/mol	[1][2]
Canonical SMILES	<chem>C1=C(C(=CS1)Br)Cl</chem>	[1]
InChIKey	VNCFHBFARUKCOA-UHFFFAOYSA-N	[1]
Physical Form	Not specified; likely a liquid or low-melting solid	Inferred
Boiling Point	Not explicitly available; related compounds suggest >150°C	[3]
Storage Temperature	2-8°C, sealed in dry, dark conditions	[4]

Note: Experimental data for some properties of this specific isomer, such as melting and boiling points, are not readily available in public literature. Properties are often inferred from related structures like 3-bromothiophene.

Synthesis Protocol: Selective Halogenation

The synthesis of **3-Bromo-4-chlorothiophene** requires a controlled approach to achieve the desired 3,4-disubstitution pattern, avoiding the formation of other isomers. While a specific, published, step-by-step synthesis for this exact molecule is not prevalent, a general and robust methodology can be adapted from established thiophene halogenation chemistry. The following protocol is a representative example based on common synthetic strategies for related compounds.[5][6]

Principle: The synthesis leverages the selective dehalogenation of a polyhalogenated thiophene precursor. This method offers high regiochemical control, which is crucial for

obtaining the desired isomer. An alternative approach involves the direct, controlled halogenation of a suitable thiophene starting material.

Experimental Protocol: Debromination of 2,3,5-Tribromothiophene (Adapted)

This protocol is a modification of a well-established procedure for creating 3-bromothiophene and can be adapted for similar syntheses.^[6] The core principle is the preferential removal of halogens at the alpha-positions (2 and 5) of the thiophene ring using a reducing agent like zinc dust in an acidic medium.

Step 1: Reaction Setup

- Equip a three-necked, round-bottom flask (appropriate volume for the scale) with a mechanical stirrer, a reflux condenser, and a dropping funnel.
- Charge the flask with water and zinc dust. Begin vigorous stirring.
- Carefully add acetic acid to the mixture.

Step 2: Addition of Precursor

- Heat the zinc-acetic acid slurry to reflux.
- Once refluxing, remove the external heat source.
- Add the polyhalogenated thiophene precursor (e.g., a trichlorobromothiophene) dropwise from the dropping funnel at a rate that maintains a gentle reflux from the exothermic reaction.

Step 3: Reaction and Workup

- After the addition is complete, re-apply heat and maintain reflux for several hours to ensure complete dehalogenation at the alpha-positions.
- Arrange the apparatus for distillation and distill the product from the reaction mixture. The product will co-distill with water.
- Separate the organic layer from the aqueous distillate.

- Wash the organic layer sequentially with a dilute sodium carbonate solution (to neutralize residual acid) and then with water.
- Dry the crude product over an anhydrous drying agent (e.g., calcium chloride or magnesium sulfate).

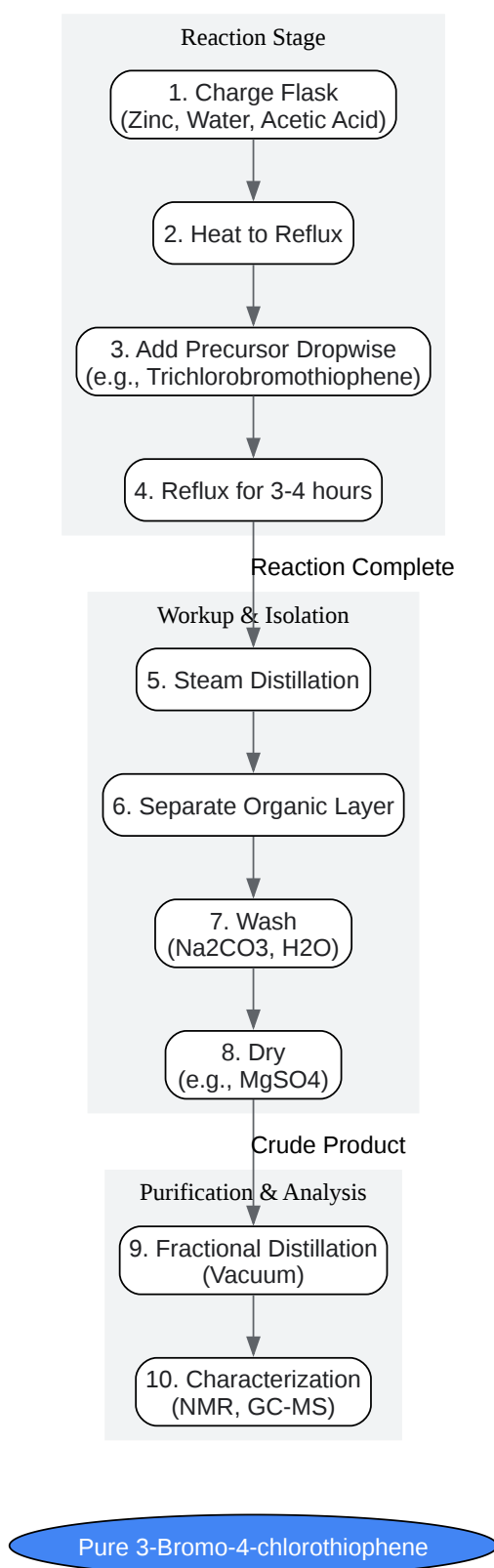
Step 4: Purification

- Purify the dried crude product by fractional distillation under vacuum to obtain pure **3-Bromo-4-chlorothiophene**.

Causality and Trustworthiness:

- Why Zinc Dust? Zinc in an acidic medium is a classic and effective reducing agent for selectively removing halogen atoms, particularly those at the more reactive alpha-positions of the thiophene ring.^[5]
- Why Acetic Acid? It provides the necessary acidic environment for the zinc reduction to proceed efficiently.
- Self-Validation: The purity of the final product must be confirmed through analytical techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy to verify the molecular weight and the specific isomeric structure.

Synthesis Workflow Diagram



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Caption: Workflow for the synthesis and purification of **3-Bromo-4-chlorothiophene**.

Spectral Characterization

Analytical data is essential for confirming the identity and purity of the synthesized compound. While a complete dataset for **3-Bromo-4-chlorothiophene** is not compiled in a single public source, the expected spectral characteristics can be inferred from analysis of its constituent parts and related molecules.^{[7][8]}

- ¹H NMR: The proton NMR spectrum is expected to be simple, showing two doublets in the aromatic region (typically 6.5-8.0 ppm). The coupling constant between these two protons would be characteristic of adjacent protons on a thiophene ring.
- ¹³C NMR: The carbon NMR would display four distinct signals corresponding to the four carbon atoms of the thiophene ring. The signals for the carbons bonded to the halogens (C3 and C4) would be significantly shifted compared to unsubstituted thiophene.
- Mass Spectrometry (MS): The mass spectrum would show a characteristic molecular ion peak (M⁺). Crucially, the isotopic pattern of this peak would be definitive, showing contributions from the two isotopes of bromine (⁷⁹Br and ⁸¹Br, in an approximate 1:1 ratio) and the two isotopes of chlorine (³⁵Cl and ³⁷Cl, in an approximate 3:1 ratio). This complex pattern provides unambiguous confirmation of the elemental composition.

Chemical Reactivity and Synthetic Utility

The utility of **3-Bromo-4-chlorothiophene** in drug development and materials science stems from its defined points of reactivity. The two different halogen atoms can be selectively functionalized using various cross-coupling reactions, making it a versatile scaffold.

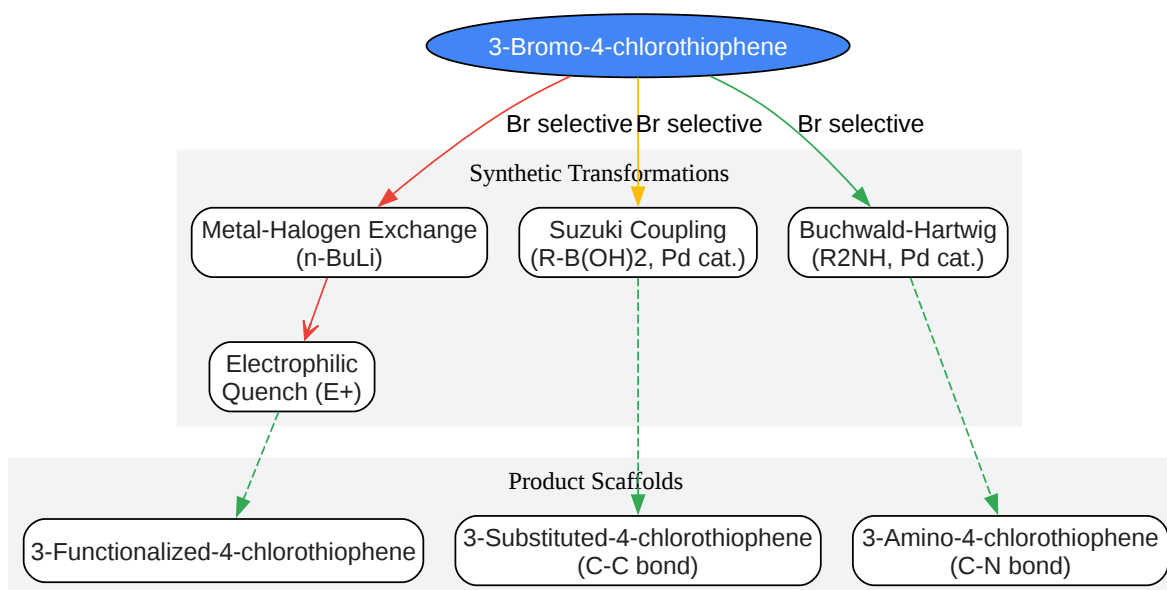
Key Reaction Pathways:

- Metal-Halogen Exchange: The bromine atom is typically more reactive than the chlorine atom in metal-halogen exchange reactions. Treatment with organolithium reagents (e.g., n-butyllithium) at low temperatures would preferentially replace the bromine, generating a 3-lithio-4-chlorothiophene species.^[3] This powerful nucleophile can then be reacted with a wide range of electrophiles (aldehydes, ketones, CO₂, etc.) to install new functional groups at the 3-position.

- Suzuki Coupling: The bromine atom is also more amenable to Palladium-catalyzed Suzuki coupling reactions. Reacting **3-Bromo-4-chlorothiophene** with a boronic acid or boronate ester in the presence of a palladium catalyst and a base allows for the formation of a new carbon-carbon bond at the 3-position.
- Buchwald-Hartwig Amination: This palladium-catalyzed cross-coupling reaction can be used to form carbon-nitrogen bonds, introducing amine functionalities that are critical in many pharmaceutical compounds.
- Stille and Sonogashira Couplings: These reactions provide pathways to introduce alkyl, vinyl, or alkynyl groups, further expanding the molecular diversity that can be built from this starting material.

The chlorine atom can also be functionalized, often under more forcing reaction conditions, allowing for sequential and site-selective modifications.

Reactivity Diagram



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Caption: Key reaction pathways for functionalizing **3-Bromo-4-chlorothiophene**.

Applications in Research and Development

Halogenated thiophenes are foundational building blocks in medicinal chemistry and materials science.^{[9][10]}

- **Drug Discovery:** The thiophene ring is a well-known bioisostere for the benzene ring, often used to improve metabolic stability, solubility, or to modulate biological activity. **3-Bromo-4-chlorothiophene** provides a rigid scaffold upon which complex side chains can be built, targeting a wide range of enzymes and receptors. Its derivatives are investigated as potential kinase inhibitors, anti-inflammatory agents, and anti-infectives.^[9]
- **Organic Electronics:** Thiophene-based polymers are central to the field of organic electronics, finding use in organic light-emitting diodes (OLEDs), organic photovoltaics (OPVs), and field-effect transistors (OFETs). The defined substitution pattern of this molecule allows for the synthesis of well-defined oligomers and polymers with tailored electronic properties.

Safety and Handling

As with all halogenated organic compounds, **3-Bromo-4-chlorothiophene** must be handled with appropriate care in a controlled laboratory environment.

- **Hazard Statements:** It is classified as harmful if swallowed, inhaled, or in contact with skin.^[1] It is also known to cause skin and serious eye irritation and may cause respiratory irritation.^[1]
- **Personal Protective Equipment (PPE):** Always wear chemical-resistant gloves (e.g., nitrile), safety goggles or a face shield, and a laboratory coat.^{[11][12]} All manipulations should be performed within a certified chemical fume hood to avoid inhalation of vapors.^{[12][13]}
- **Storage:** Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.^{[4][13]} The recommended storage temperature is between 2-8°C.^[4]

- Disposal: Dispose of waste materials in accordance with local, state, and federal regulations for hazardous chemical waste.

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